

Acid chrome blue K CAS number and molecular formula

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Compound of Interest

Compound Name: acid chrome blue K

Cat. No.: B15129148

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An In-Depth Technical Guide to **Acid Chrome Blue K**

Introduction

Acid Chrome Blue K, a di-ortho-hydroxy-azo color developer, is a versatile chemical compound primarily utilized as a metal indicator in analytical chemistry and molecular diagnostics. This guide provides a comprehensive overview of its properties, core applications, and detailed experimental protocols tailored for researchers, scientists, and drug development professionals.

CAS Number: 3270-25-5[1][2]

Molecular Formula: $C_{16}H_9N_2Na_3O_{12}S_3$ [2][3]

Physicochemical Properties

Acid Chrome Blue K is a reddish-brown or dark red powder.[1] Its key properties are summarized in the table below.

Property	Value	References
Molecular Weight	586.4 g/mol	
Appearance	Brownish red powder	
Solubility	Soluble in water and ethanol.	
Storage	Room Temperature	
IUPAC Name	trisodium;4,5-dihydroxy-3-[(2-hydroxy-5-sulfonatophenyl)diazenyl]naphthalene-2,7-disulfonate	

Core Applications

Complexometric Titrations

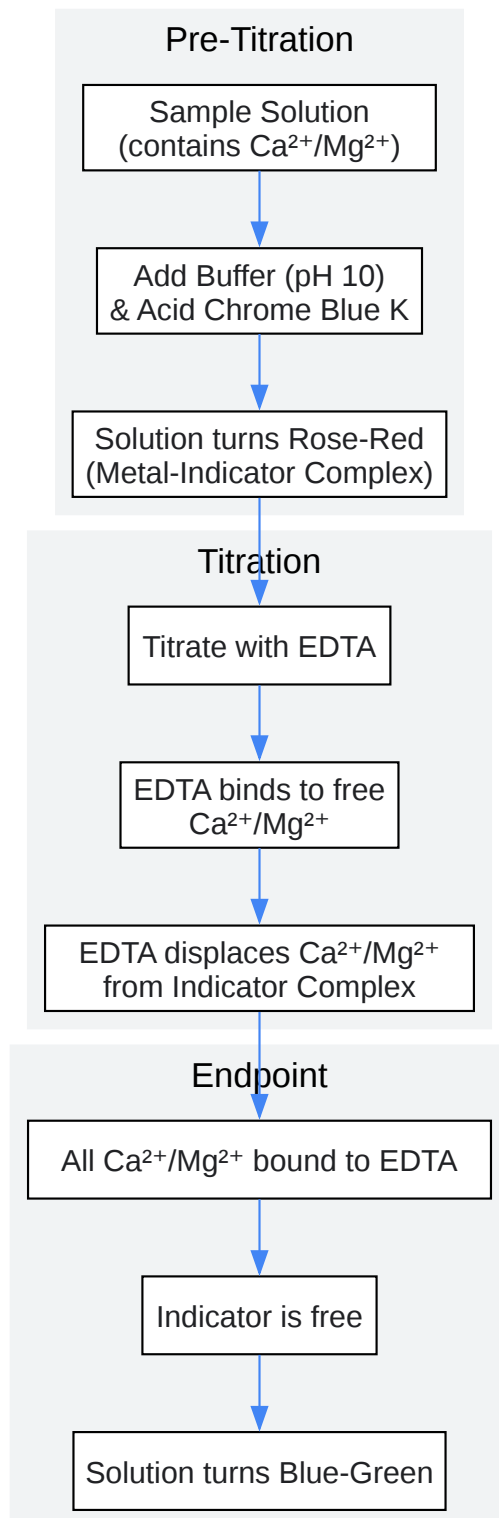
Acid Chrome Blue K is widely employed as a complexometric indicator for the quantitative determination of various metal ions, including calcium, magnesium, lead, and zinc. In alkaline solutions (pH 8-13), it exhibits a blue color. When it forms a complex with metal ions, the solution turns rose-red. During a titration with a chelating agent like EDTA, the titrant sequesters the metal ions from the indicator complex. At the endpoint, when all metal ions are complexed by the titrant, the solution reverts to its original blue color, signaling the completion of the reaction. For enhanced endpoint visibility, it is often used in combination with Naphthol Green B, known as the "K-B mixed indicator".

This protocol outlines the steps for determining the total concentration of calcium and magnesium ions in a solution using **Acid Chrome Blue K** as an indicator.

- **Sample Preparation:** Take a known volume (e.g., 0.2-3 mL) of the sample solution to be tested.
- **Neutralization:** Neutralize the sample solution by adding sodium hydroxide solution dropwise.
- **Buffering:** Add 50-200 mL of a glycine-sodium hydroxide buffer solution with a pH of 10.

- Indicator Addition: Add 0.5-2 g of the **Acid Chrome Blue K** - Naphthol Green B mixed indicator. The solution should turn a rose-red color in the presence of Ca^{2+} and Mg^{2+} ions.
- Titration: Titrate the solution with a standardized EDTA (ethylenediaminetetraacetic acid) solution.
- Endpoint Determination: The endpoint is reached when the solution color changes from rose-red to blue-green. Record the volume of EDTA solution used.
- Calculation: Calculate the total concentration of calcium and magnesium ions based on the stoichiometry of the reaction with EDTA.

Complexometric Titration Workflow

[Click to download full resolution via product page](#)Caption: Workflow of complexometric titration using **Acid Chrome Blue K**.

Loop-mediated Isothermal Amplification (LAMP)

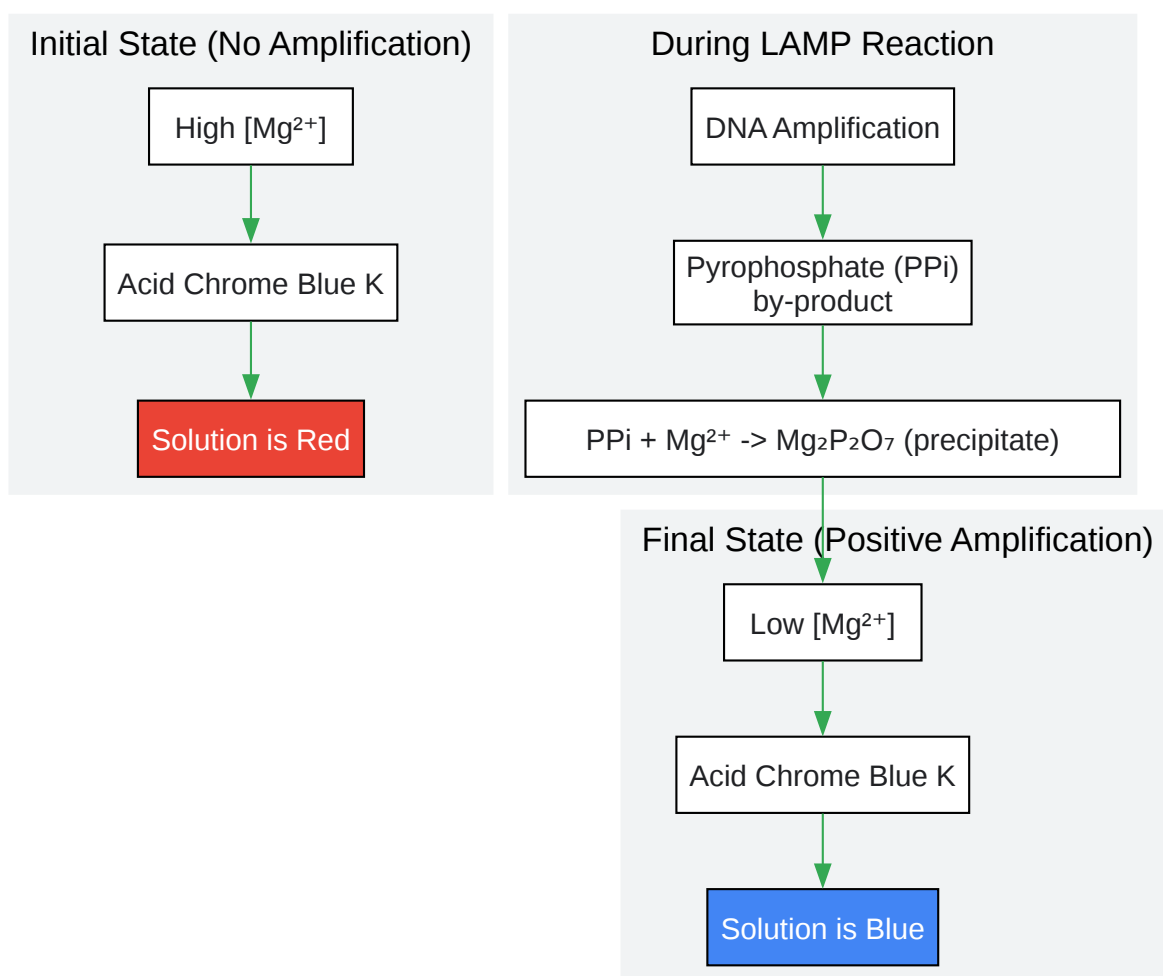
Acid Chrome Blue K serves as a novel metal indicator for the visual detection of amplification in LAMP reactions. The principle relies on the change in the concentration of magnesium ions (Mg^{2+}) during the amplification process. LAMP reactions require a high concentration of Mg^{2+} for the activity of DNA polymerase. As DNA amplification proceeds, pyrophosphate ions are generated, which react with Mg^{2+} to form a white precipitate of magnesium pyrophosphate. This leads to a decrease in the concentration of free Mg^{2+} in the solution. **Acid Chrome Blue K**, which is red in the presence of a high concentration of Mg^{2+} , turns blue as the Mg^{2+} concentration decreases. This color change provides a clear visual indication of a positive amplification reaction.

This protocol describes a general procedure for a LAMP reaction with visual endpoint detection.

- Reaction Setup: Prepare the LAMP reaction mixture on ice. A typical 25 μ L reaction mixture includes:
 - 10X Isothermal Amplification Buffer
 - 10 mM dNTPs
 - 100 mM $MgSO_4$
 - LAMP Primer Mix (FIP, BIP, F3, B3, and optional Loop primers)
 - Bst DNA polymerase
 - **Acid Chrome Blue K** indicator
 - Template DNA
 - Nuclease-free water to a final volume of 25 μ L
- Incubation: Incubate the reaction mixture at a constant temperature (typically 60-65°C) for 30-60 minutes.
- Visual Detection: After incubation, observe the color of the reaction mixture.

- Positive Reaction: A blue color indicates successful DNA amplification.
- Negative Reaction: The solution will remain red, indicating no amplification.

LAMP Detection with Acid Chrome Blue K



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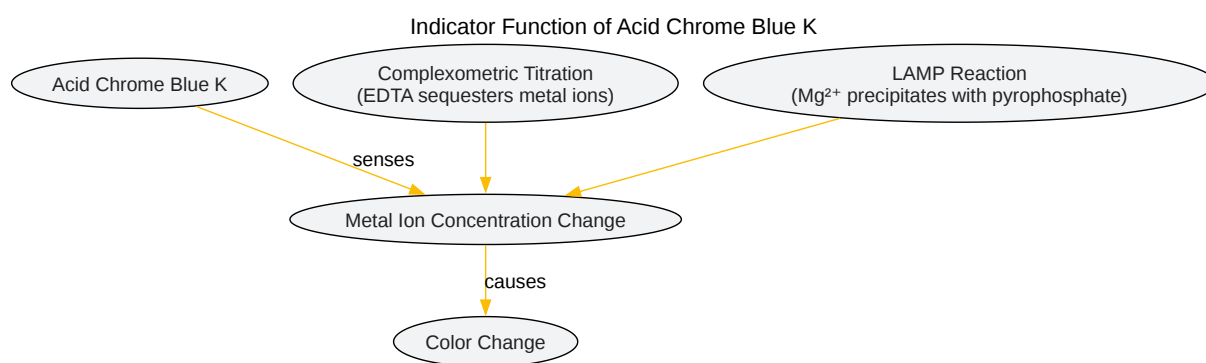
Caption: Principle of LAMP detection using **Acid Chrome Blue K**.

Other Applications

- Wastewater Treatment: **Acid Chrome Blue K** has been investigated for its use as an oxidizing agent in the treatment of wastewater.
- Chemiluminescence Reactions: It can be used to produce a chemiluminescence reaction, for instance, by adding nitrite ions to a solution of potassium dichromate and human serum.
- Protein Assays: The Rayleigh light scattering of **Acid Chrome Blue K** is significantly enhanced by proteins, a principle that has been used to develop a sensitive method for protein assays in aqueous solutions.

Logical Relationship of Indicator Function

The function of **Acid Chrome Blue K** as an indicator in both complexometric titrations and LAMP, while occurring in different contexts, is fundamentally based on its interaction with metal ions, specifically the change in the concentration of free metal ions in the solution.



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Caption: The core principle of **Acid Chrome Blue K** as an indicator.

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